

# An In-depth Technical Guide to *tert*-Butyl (2-formylphenyl)carbamate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert*-Butyl (2-formylphenyl)carbamate

Cat. No.: B1338957

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of ***tert*-Butyl (2-formylphenyl)carbamate**, a versatile intermediate in organic synthesis. It details the compound's physicochemical properties, outlines a representative synthetic protocol, and explores its relevance in the context of drug discovery and development.

## Compound Properties

***Tert*-Butyl (2-formylphenyl)carbamate**, also known as 2-(Boc-amino)benzaldehyde, is a bifunctional molecule containing both a formyl group and a Boc-protected amine. This structure makes it a valuable building block for the synthesis of a wide range of heterocyclic compounds and more complex molecular architectures.

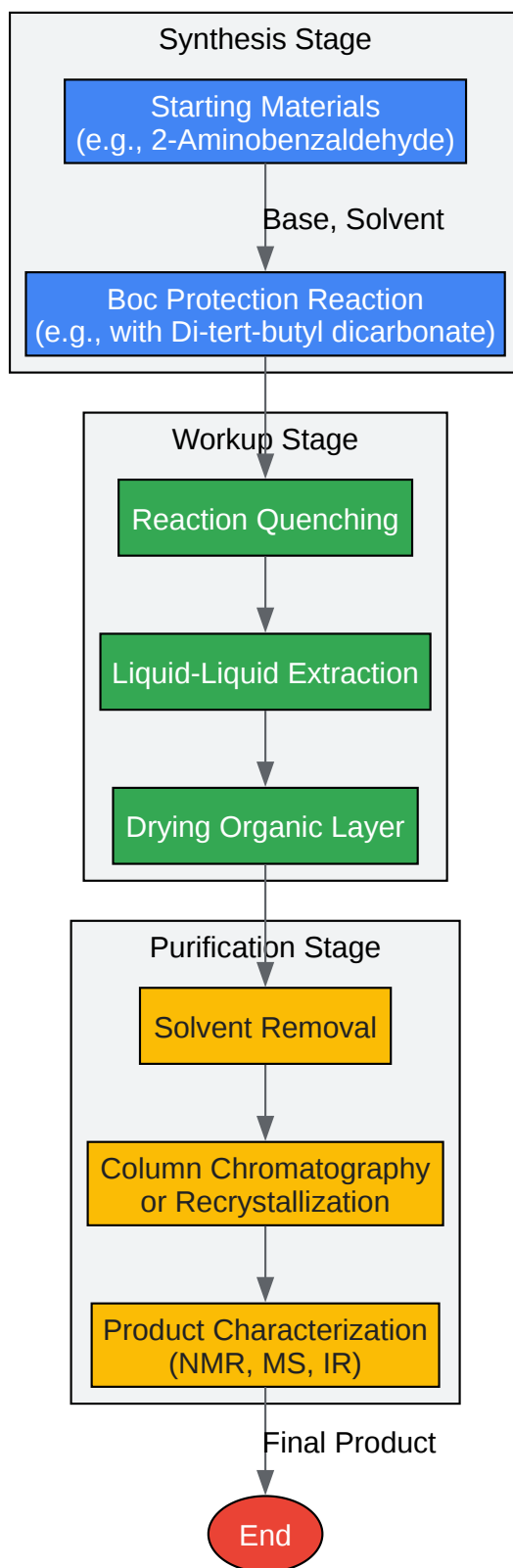
Table 1: Physicochemical Properties of ***tert*-Butyl (2-formylphenyl)carbamate**

Property	Value	Source
Molecular Formula	C12H15NO3	[1]
Exact Mass	221.1052 g/mol	[1][2]
Molecular Weight	~221.25 g/mol	
Appearance	White solid	
Melting Point	57-61°C	[2]
Boiling Point	291.7°C at 760 mmHg	[2]
Density	1.163 g/cm <sup>3</sup>	[2]
Flash Point	130.2°C	[2]
XLogP3	2.5	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	4	[2]
CAS Number	74965-38-1	[2]

## Synthesis and Experimental Protocols

The tert-butyl carbamate group is widely used as a protecting group for amines in organic synthesis due to its stability under various conditions and its straightforward removal[3][4]. The synthesis of carbamate derivatives often involves the reaction of an amine with an appropriate Boc-protection agent or the rearrangement of an azide in the presence of tert-butanol.

A general workflow for the synthesis of a carbamate-protected compound involves reaction, workup, and purification stages.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the synthesis of a Boc-protected compound.

## Representative Protocol: Synthesis of **tert-Butyl (2-formylphenyl)carbamate**

This protocol is a representative method based on standard procedures for the Boc-protection of anilines.

### Materials:

- 2-Aminobenzaldehyde
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Triethylamine (Et<sub>3</sub>N) or similar non-nucleophilic base
- Dichloromethane (DCM) or Tetrahydrofuran (THF) as solvent
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for elution

### Procedure:

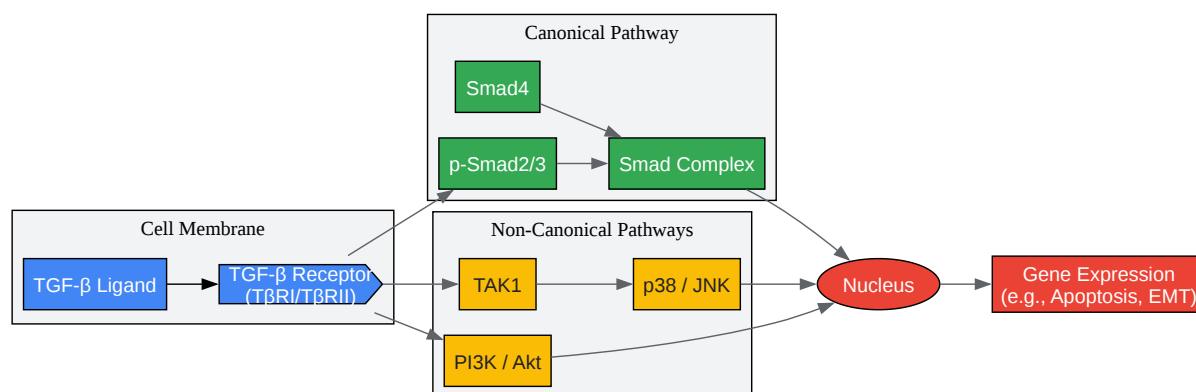
- **Reaction Setup:** In a round-bottomed flask, dissolve 2-aminobenzaldehyde (1.0 eq) in the chosen solvent (e.g., DCM).
- **Addition of Reagents:** Add triethylamine (1.2 eq) to the solution. Subsequently, add di-tert-butyl dicarbonate (1.1 eq) portion-wise while stirring at room temperature.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:**
  - Quench the reaction by adding water.

- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent (e.g., DCM)[5].
- Combine the organic layers and wash sequentially with saturated  $\text{NaHCO}_3$  solution and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure using a rotary evaporator[6].
- Purification: Purify the resulting crude product by column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent, to afford the pure **tert-Butyl (2-formylphenyl)carbamate**.
- Characterization: Confirm the structure and purity of the final product using analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

## Role in Drug Development and Signaling Pathways

The carbamate functional group is a key structural motif in a variety of therapeutic agents, including antiepileptics and anticonvulsants[7]. The tert-butyl carbamate (Boc) group, in particular, serves not only as a protecting group in synthesis but can also influence the biological activity and metabolic stability of a drug molecule[7][8]. The presence of both an aldehyde and a protected amine makes **tert-Butyl (2-formylphenyl)carbamate** a valuable precursor for creating libraries of compounds for drug screening.

Molecules containing carbamate structures can interact with various biological targets. For instance, some drugs modulate signaling pathways critical in cell proliferation and differentiation, such as the Transforming Growth Factor- $\beta$  (TGF- $\beta$ ) pathway. The TGF- $\beta$  signaling cascade can proceed through both canonical (Smad-dependent) and non-canonical (non-Smad) pathways, which include MAPKs (mitogen-activated protein kinases) and PI3K/Akt signaling[9][10].



[Click to download full resolution via product page](#)

Caption: Simplified overview of TGF-β canonical and non-canonical signaling pathways.

The development of small molecules that can modulate such pathways is a key area of research. While **tert-Butyl (2-formylphenyl)carbamate** is an early-stage intermediate, its derivatives could be designed to interact with kinases or other proteins within these cascades, potentially leading to novel therapeutic agents for cancer or inflammatory diseases<sup>[11]</sup>.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. PubChemLite - Tert-butyl n-(2-formylphenyl)carbamate (C<sub>12</sub>H<sub>15</sub>NO<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
- 2. lookchem.com [lookchem.com]

- 3. chemimpex.com [chemimpex.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Carbamate Group as Structural Motif in Drugs: A Review of Carbamate Derivatives used as Therapeutic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 8. hyphadiscovery.com [hyphadiscovery.com]
- 9. Activation of TGF- $\beta$ -induced non-Smad signaling pathways during Th17 differentiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Non-Smad Signaling Pathways of the TGF- $\beta$  Family - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Synthesis of tert-butyl (substituted benzamido)phenylcarbamate derivatives: anti-inflammatory activity and docking studies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to tert-Butyl (2-formylphenyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338957#molecular-weight-of-tert-butyl-2-formylphenyl-carbamate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)